

The Biological Role of 15R-HETE in Inflammatory Resolution: A Technical Guide

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Compound of Interest

Compound Name: 15R-Hete
Cat. No.: B15562828

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Introduction

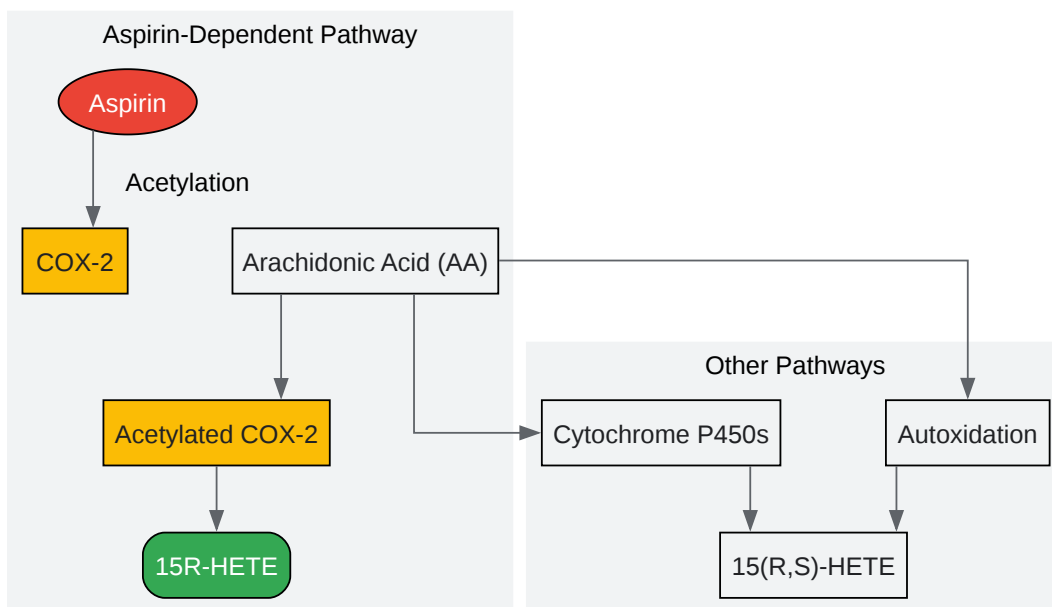
The resolution of inflammation is an active, highly regulated process essential for tissue homeostasis and the restoration of function following injury or infection. Historically viewed as a passive decay of pro-inflammatory signals, it is now understood to be orchestrated by a specialized class of lipid mediators known as Specialized Pro-resolving Mediators (SPMs). Among these, 15R-hydroxyeicosatetraenoic acid (**15R-HETE**) has emerged as a pivotal molecule. It serves as a key intermediate in the biosynthesis of potent anti-inflammatory and pro-resolving compounds, particularly the epimers of Lipoxin A4 and B4. This technical guide provides an in-depth overview of the biosynthesis, mechanisms of action, and biological functions of **15R-HETE**, with a focus on its role in terminating the inflammatory response. This document is intended for researchers, scientists, and drug development professionals in the fields of inflammation, immunology, and pharmacology.

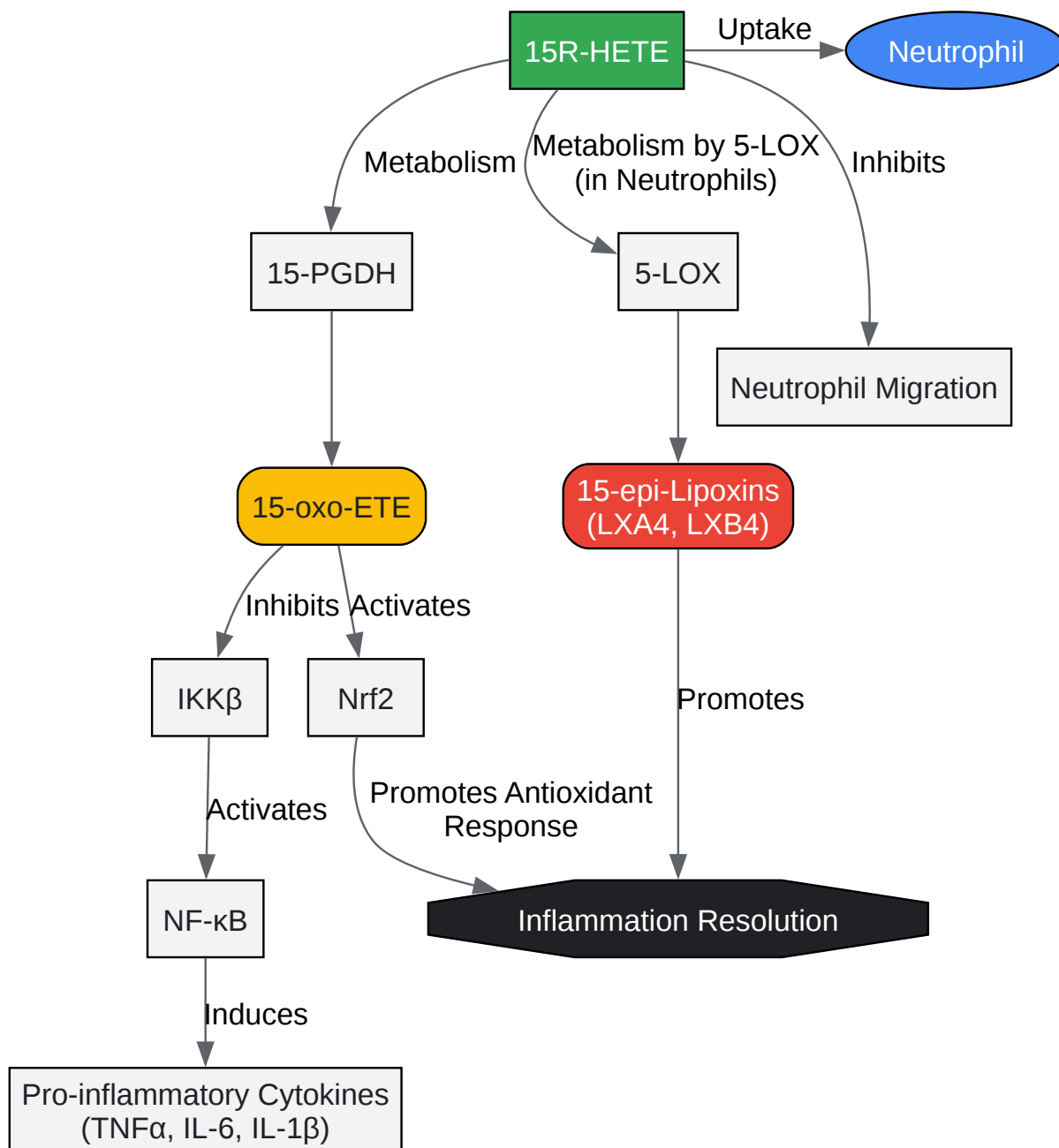
Biosynthesis of 15R-HETE

15R-HETE is an enantiomer of the more commonly produced 15S-HETE. Its formation is particularly significant in the context of non-steroidal anti-inflammatory drug (NSAID) action, especially that of aspirin.

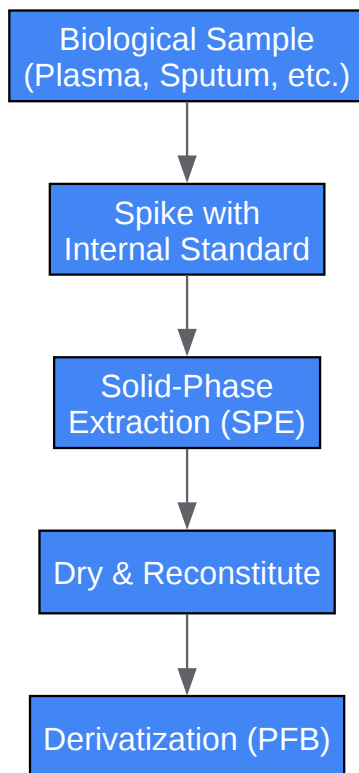
Aspirin-Triggered Pathway: Aspirin irreversibly acetylates cyclooxygenase-2 (COX-2), altering its catalytic activity. Instead of producing prostaglandins, the acetylated COX-2 enzyme converts arachidonic acid (AA) into **15R-HETE**.^{[1][2][3]} This aspirin-triggered pathway is a cornerstone of the drug's anti-inflammatory and pro-resolving effects, shifting the balance from pro-inflammatory eicosanoids to pro-resolving precursors.^[1]

Other Pathways: While the aspirin-acetylated COX-2 pathway is a primary source, **15R-HETE** can also be formed by microsomal cytochrome P450 enzymes, which typically produce a racemic mixture of 15-HETEs with the 15R stereoisomer predominating.^[4] Non-enzymatic autoxidation of arachidonic acid during oxidative stress also yields a racemic mixture of 15-hydroperoxy products that can be reduced to 15(R,S)-HETEs.^[4]

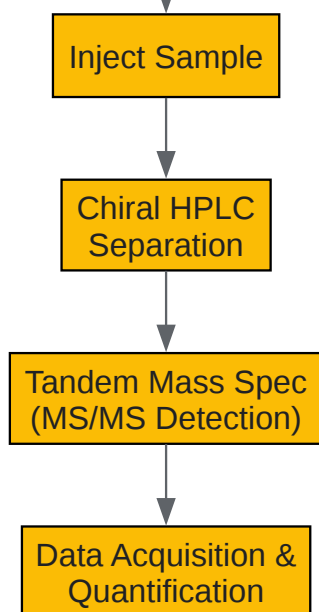




Sample Preparation



Analysis

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